

Triafamone Demonstrates High Efficacy and Crop Safety in Rice Herbicide Programs

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Compound of Interest

Compound Name: *Triafamone*

Cat. No.: *B1683233*

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A comprehensive review of recent studies indicates that **Triafamone**, a sulfonanilide herbicide, offers robust control of key grass and sedge weeds in both transplanted and direct-seeded rice, often outperforming or matching the efficacy of standard herbicide programs. When used as a standalone product or in combination with other herbicides, **Triafamone** consistently contributes to higher grain yields with minimal and transient phytotoxicity to the rice crop.

Triafamone operates by inhibiting the acetolactate synthase (ALS) enzyme, a critical component in the biosynthesis of branched-chain amino acids in plants.[1][2][3][4][5] This mode of action leads to the cessation of weed growth, followed by symptoms such as stunting, necrosis, and discoloration within one to two weeks of application.[2] Field trials have demonstrated its effectiveness at application rates of 20 to 50 grams of active ingredient per hectare (g a.i./ha).[1][2][4]

Superior Weed Control Leading to Increased Yields

Multiple field studies highlight the superior weed control efficiency of **Triafamone**, particularly when used in a pre-mix formulation with Ethoxysulfuron. In direct-seeded rice, this combination resulted in a remarkable 383% increase in grain yield over the weedy check, achieving a yield of 7.3 tons per hectare, which was comparable to a completely weed-free environment.[6][7] This treatment was highly effective against a broad spectrum of weeds, reducing weed biomass by 87% to 90%.[6]

In transplanted rice, the application of **Triafamone** at 40 g a.i./ha, either as a pre-emergence or early post-emergence treatment, resulted in weed control efficiency of up to 100% and grain

yields between 8052 to 9175 kg/ha .[\[8\]](#)[\[9\]](#) Sequential application of a standard pre-emergence herbicide like Pretilachlor followed by a post-emergence application of **Triafamone** + Ethoxysulfuron also proved highly effective, achieving a 96% weed control efficiency and a grain yield of 5.4 t/ha.[\[10\]](#)

Comparative Performance Against Standard Herbicides

Studies directly comparing **Triafamone**-based programs with standard herbicides reveal its competitive edge. A field experiment in Iran showed that **Triafamone** + Ethoxysulfuron provided weed control similar to common herbicides like Butachlor + Bensulfuron-methyl and Pretilachlor + Bensulfuron, but with no phytotoxicity symptoms on the rice crop, whereas the standard herbicides led to 5-15% phytotoxicity.[\[11\]](#)

The following tables summarize the quantitative data from various comparative studies:

Table 1: Weed Control Efficacy of **Triafamone** Compared to Standard Herbicides

Herbicide Treatment	Application Rate (g a.i./ha)	Weed Control Efficiency (%)	Target Weeds	Study Location
Triafamone + Ethoxysulfuron	60	87 - 90	Grasses, Sedges, Broadleaved Weeds	Kashmir, India[6][7]
Triafamone	40	97.7 - 100	Grasses, Broadleaved Weeds	Coimbatore, India[8][9]
Triafamone + Ethoxysulfuron	60	96	Total Weeds	Odisha, India[10]
Butachlor + Bensulfuron-methyl	Recommended Dose	Similar to Triafamone mix	General Weeds	Rasht, Iran[11]
Pretilachlor + Bensulfuron	Recommended Dose	Similar to Triafamone mix	General Weeds	Rasht, Iran[11]
Pyrazosulfuron-ethyl	Recommended Dose	Not Acceptable	General Weeds	Rasht, Iran[11]
Penoxsulam	22.5	Lower than Triafamone mix	Sedges, Broadleaved Weeds	Kashmir, India[7]

Table 2: Rice Grain Yield under Different Herbicide Treatments

Herbicide Treatment	Application Rate (g a.i./ha)	Grain Yield (t/ha or kg/ha)	% Increase over Weedy Check	Study Location
Triafamone + Ethoxysulfuron	60	7.3 t/ha	383%	Kashmir, India[6][7]
Triafamone (Pre-emergence)	40	8052 - 9018 kg/ha	-	Coimbatore, India[8][9]
Triafamone (Early Post-emergence)	40	8182 - 9175 kg/ha	-	Coimbatore, India[8][9]
Pretilachlor fb Triafamone + Ethoxysulfuron	750 fb 60	5.4 t/ha	93.1% (over weedy check of 2.9 t/ha)	Odisha, India[10]
Weed Free	-	7.66 t/ha	-	Kashmir, India[7]
Weedy Check	-	Significantly Lower	-	Various

Crop Safety and Residual Effects

A key advantage of **Triafamone** is its high selectivity and safety for rice crops.[1] Most studies report no significant phytotoxicity.[11][12][13] In instances where slight phytotoxicity was observed, such as with higher doses of **Triafamone** (100 g a.i./ha), the symptoms were transient and included mild stunting and yellowing of leaves, with the rice plants recovering completely within a week.[14][15][16] Importantly, studies have also shown no residual phytotoxic effects on succeeding crops like blackgram, indicating its suitability for crop rotation systems.[8][9][14][15]

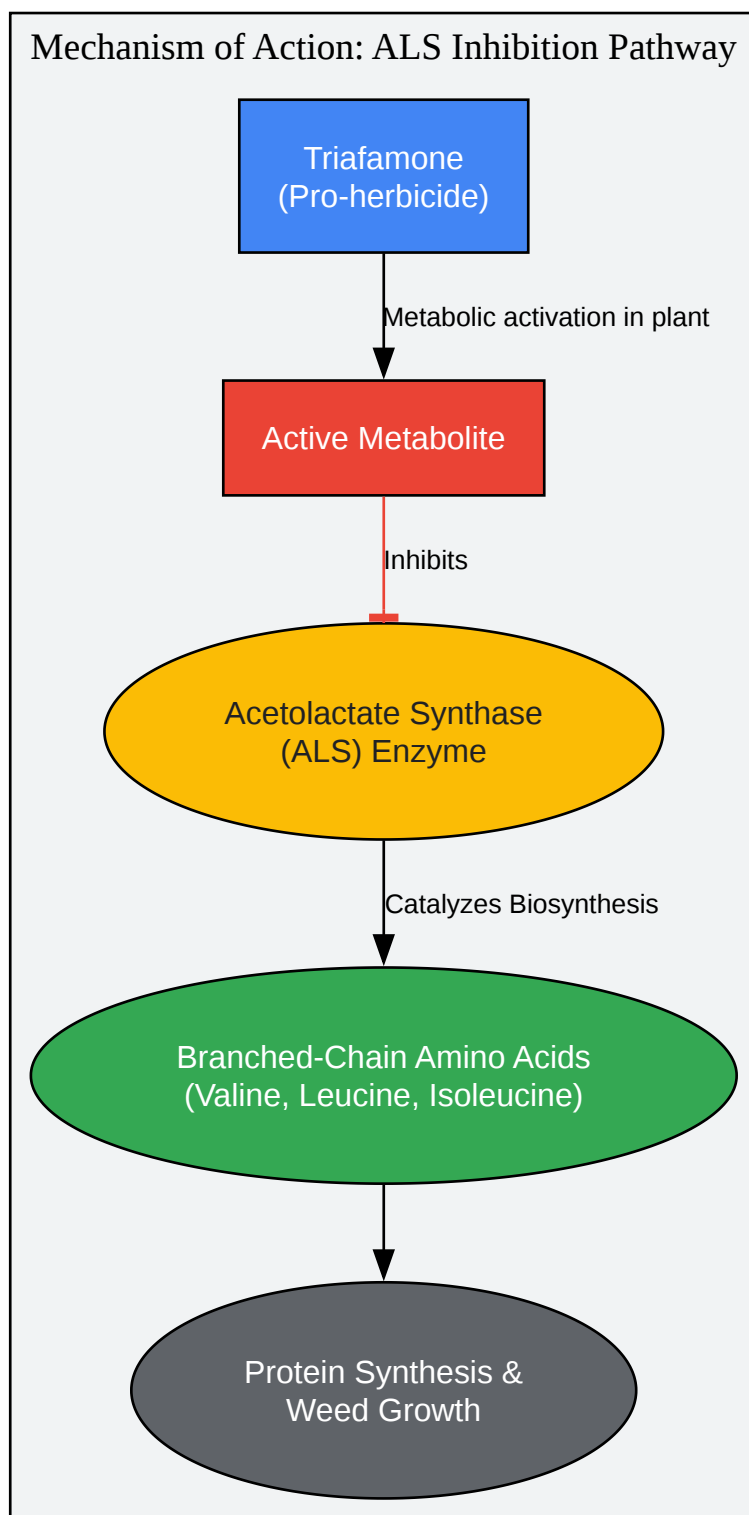
Experimental Methodologies

The findings presented are based on field experiments conducted under diverse rice cultivation systems, including direct-seeded and transplanted rice. A generalized experimental protocol is as follows:

- Experimental Design: Randomized block design with multiple replications.
- Treatments: Include various doses of **Triafamone** (alone or in combination), standard herbicide checks, a weed-free control (manual weeding), and a weedy check.
- Application: Herbicides are typically applied using a knapsack sprayer with a flat-fan nozzle at specified timings, such as pre-emergence (before weed emergence) or early post-emergence (at the 2-3 leaf stage of weeds).
- Data Collection:
 - Weed Density and Biomass: Measured at specific intervals (e.g., days after application) using quadrats.
 - Phytotoxicity: Visually assessed on a scale at regular intervals after herbicide application.
 - Yield and Yield Components: Plant height, number of tillers, panicle length, and grain yield are recorded at harvest.

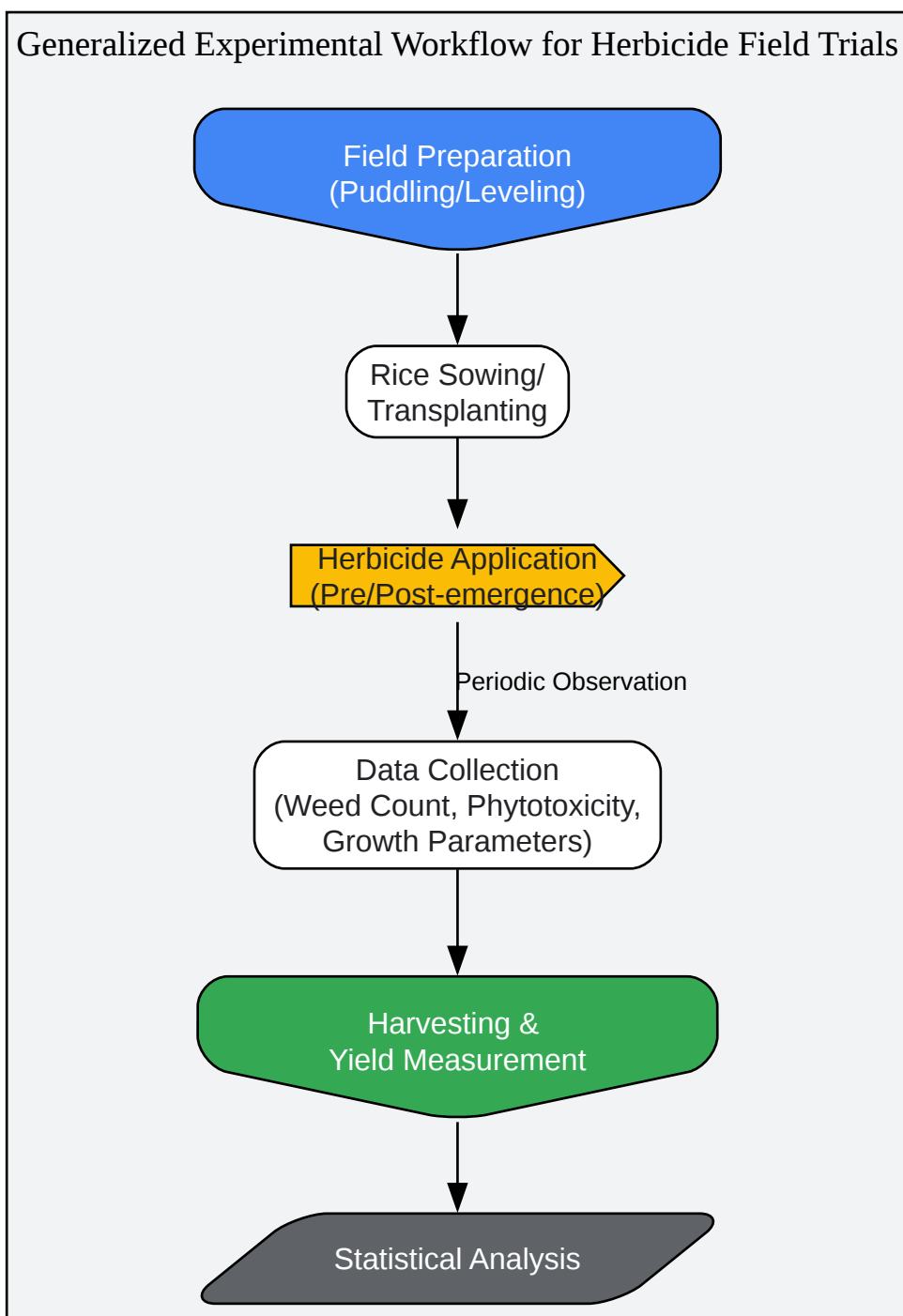
Visualizing the Science

To better understand the underlying mechanisms and experimental approaches, the following diagrams are provided.



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Caption: Mechanism of action of **Triafamone** leading to weed growth inhibition.



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